

Comprehensive Disposal Guide: 6-Hydroxy-4'-methoxyflavone

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 6-Hydroxy-4'-methoxyflavone

Cat. No.: B1634686

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Executive Summary & Operational Directive

Immediate Action Required: Do NOT dispose of **6-Hydroxy-4'-methoxyflavone** via municipal drainage, sink sinks, or general laboratory trash.[1]

While many flavonoids are naturally occurring, concentrated isolates of **6-Hydroxy-4'-methoxyflavone** possess lipophilic properties that pose risks to aquatic ecosystems and potential bioaccumulation hazards.[1] All disposal must follow RCRA (Resource Conservation and Recovery Act) guidelines for "Non-Halogenated Organic Solids" or "Hazardous Chemical Waste," depending on your facility's specific generator status.

The Golden Rule: Treat this compound as an Aquatic Toxin (H411) and Irritant (H315/H319) until final thermal destruction (incineration) is confirmed.[1]

Hazard Profile & Decision Logic

To ensure scientific integrity, we must understand why we dispose of it this way. This compound is a methoxylated flavonoid.[1] Its structure—a benzopyrone ring substituted with hydroxyl and methoxy groups—renders it stable and poorly soluble in water, but highly soluble in organic solvents.

Property	Specification	Disposal Implication
Chemical Nature	Polyphenolic / Flavonoid	High thermal stability; requires high-temp incineration.[1]
Water Solubility	Very Low (< 1 mg/mL)	Will precipitate in drains, causing clogs and leaching.
Lipophilicity	High (LogP ~ 2.5 - 3.[1]5)	Bioaccumulates in aquatic organisms; Strict "No Drain" policy.
GHS Classification	Warning (Irritant)	Requires PPE (Nitrile gloves, eye protection) during handling.[1]

Pre-Disposal Protocol: Assessment & Segregation

Before moving waste to central accumulation, you must segregate the material based on its physical state. Mixing streams (e.g., solids with halogenated solvents) increases disposal costs and chemical risks.

A. Personal Protective Equipment (PPE)[1][2]

- Respiratory: N95 or P100 particulate respirator if handling dry powder (prevent inhalation of irritant dust).[1]
- Dermal: Nitrile gloves (0.11 mm minimum thickness).[1] Flavonoids can be absorbed transdermally.[1]
- Ocular: Safety goggles (ANSI Z87.1).[1]

B. Waste Stream Identification

Use the following decision matrix to categorize your waste:

- Pure Solid / Desiccated Residue: Stream A (Solid Organic Waste).[1]
- Solvated (DMSO/Ethanol/Methanol): Stream B (Non-Halogenated Organic Liquid).

- Solvated (Chloroform/DCM): Stream C (Halogenated Organic Liquid).

Step-by-Step Disposal Workflows

Stream A: Solid Waste (Powder, Filter Cakes, Contaminated Wipes)

Goal: Thermal Destruction via Incineration.

- Container Selection: Use a wide-mouth HDPE (High-Density Polyethylene) jar or a dedicated solid waste drum.[1]
- Transfer: Transfer the solid **6-Hydroxy-4'-methoxyflavone** using a chemically inert spatula. Do not generate dust.[1][2][3][4][5]
- Decontamination: Wipe the spatula with an ethanol-soaked Kimwipe.[1] Place the Kimwipe into the same solid waste container.
- Labeling: Apply a hazardous waste tag.
 - Chemical Name: "**6-Hydroxy-4'-methoxyflavone**, solid"[1]
 - Hazard Checkbox: Toxic Irritant[1][4]
 - Constituents: 100% **6-Hydroxy-4'-methoxyflavone**[1]
- Closure: Screw the lid tight. Do not leave open in the fume hood.[1]

Stream B & C: Liquid Waste (Mother Liquors, HPLC Effluent)

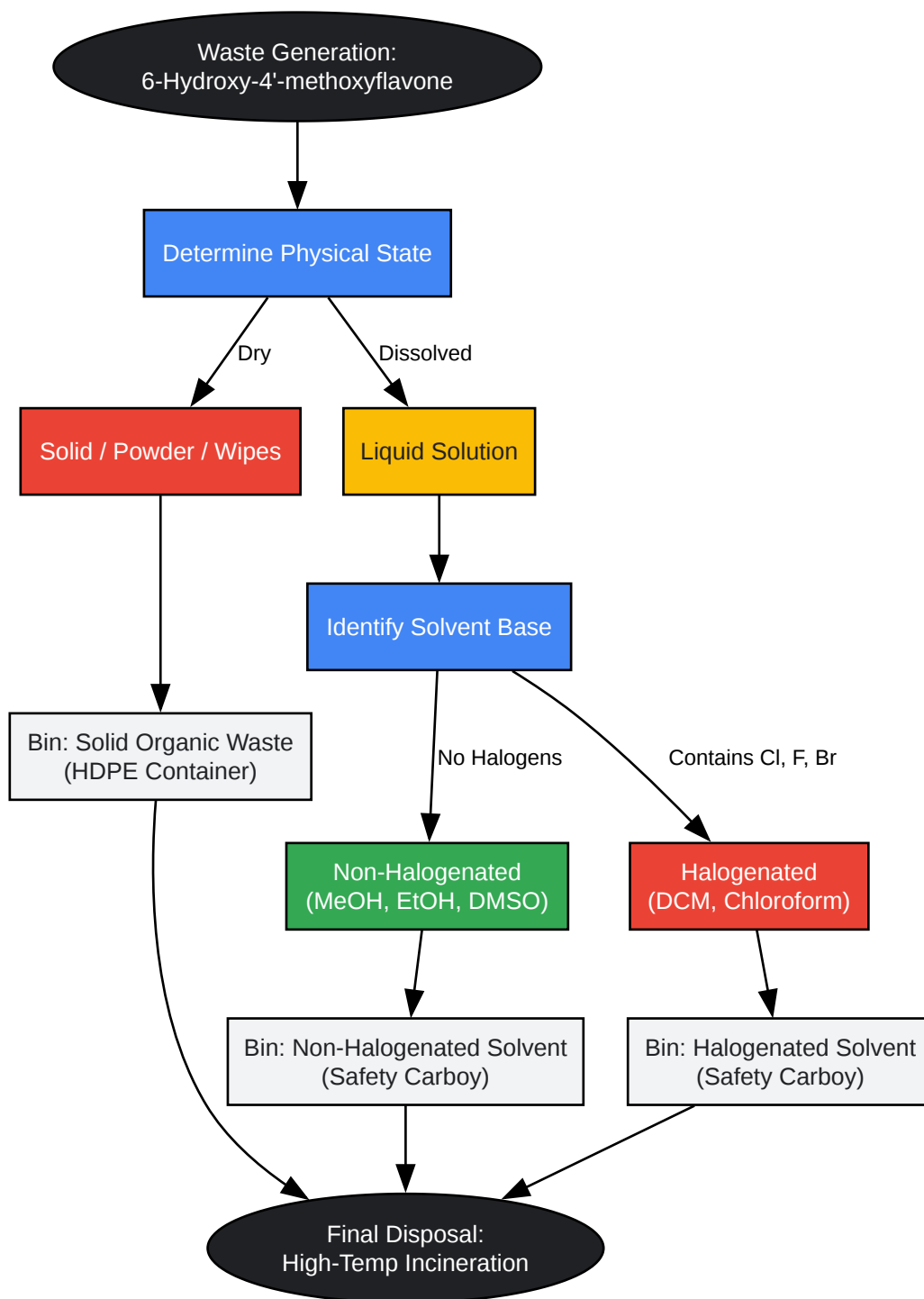
Goal: Fuel Blending or Incineration.

- Assessment: Determine the primary solvent.[1]
 - If DMSO, Methanol, Ethanol, Acetone:Non-Halogenated Waste.[1][6][7][8]
 - If Dichloromethane, Chloroform:Halogenated Waste.[1][7]

- Collection: Pour into the appropriate safety carboy (usually White/Safety Can for non-hal, Red/Yellow for halogenated).
- Labeling:
 - List the Solvent as the primary constituent (e.g., "99% Methanol").
 - List "Trace **6-Hydroxy-4'-methoxyflavone**" as a contaminant.[1]
 - Note: Even trace amounts prevent this solvent from being recycled in standard clean streams; it must be destroyed.[1]

Visualized Disposal Decision Tree

The following diagram illustrates the logical flow for categorizing and disposing of **6-Hydroxy-4'-methoxyflavone** waste.



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Figure 1: Operational workflow for segregating flavonoid waste streams to ensure regulatory compliance and environmental safety.

Regulatory & Compliance Data (US/EU)

When filling out waste manifests, use the following classifications. While **6-Hydroxy-4'-methoxyflavone** is not explicitly P-listed or U-listed under US EPA regulations, it defaults to the following due to its organic nature and toxicity profile.

Regulatory Body	Classification Code	Description
US EPA (RCRA)	Not Listed (Default to Generator Status)	Classify as "Non-Regulated Organic Solid" unless mixed with listed solvents (e.g., F003 for Methanol).[1]
EU (EWC)	16 05 08*	Discarded organic chemicals consisting of or containing hazardous substances.[1]
DOT (Transport)	Not Regulated	Solid form is generally not regulated for transport unless bulk quantity implies environmental hazard.[1]

Critical Note on "PBT": Flavonoids are often scrutinized under REACH (EU) for PBT (Persistent, Bioaccumulative, Toxic) properties. Always err on the side of caution and assume H411 (Toxic to aquatic life) applies.[9]

Emergency Spill Procedures

In the event of a laboratory spill (solid powder):

- Evacuate the immediate area if dust is airborne.[1][4]
- Don PPE: Nitrile gloves, goggles, and N95 mask.
- Containment: Cover the spill with a damp paper towel to prevent dust dispersion.[1]
- Cleanup:
 - Sweep up the damp material carefully.[1]

- Clean the surface with Ethanol (70%) or soap and water.[1] Flavonoids are difficult to clean with water alone; alcohol facilitates removal.[1]
- Disposal: Place all cleanup materials into the Solid Organic Waste container.

References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 5320693, Pratol (Isomer Analogue). Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency. Resource Conservation and Recovery Act (RCRA) Regulations: Title 40 CFR.[1] Retrieved from [\[Link\]](#)[1]
- European Chemicals Agency (ECHA). Substance Information: Flavonoids and PBT Assessment. Retrieved from [\[Link\]](#)[1][2]

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Sources

- 1. [Pratol | C16H12O4 | CID 5320693 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- 2. [WERCS Studio - Application Error \[assets.thermofisher.com\]](#)
- 3. [fishersci.es \[fishersci.es\]](#)
- 4. [dcfinechemicals.com \[dcfinechemicals.com\]](#)
- 5. [pim-resources.coleparmer.com \[pim-resources.coleparmer.com\]](#)
- 6. [7.2 Organic Solvents | Environment, Health and Safety \[ehs.cornell.edu\]](#)
- 7. [nyu.edu \[nyu.edu\]](#)
- 8. [wku.edu \[wku.edu\]](#)
- 9. [sigmaaldrich.com \[sigmaaldrich.com\]](#)
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